

Technical Guide on (2-Cyano-4-methylphenyl)boronic acid: A Safety Overview

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Compound of Interest

Compound Name: (2-Cyano-4-methylphenyl)boronic acid

Cat. No.: B591560

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A comprehensive Safety Data Sheet (SDS) for the specific isomer **(2-Cyano-4-methylphenyl)boronic acid** (CAS No. 1328882-30-9) is not publicly available at this time. While information on similar compounds and isomers exists, it is crucial for researchers, scientists, and drug development professionals to consult the specific SDS for any chemical before use to ensure safe handling and to be aware of all potential hazards. The information provided below is based on general knowledge of boronic acids and data extrapolated from similar compounds, but it should not be considered a substitute for a substance-specific SDS.

Physicochemical and Toxicological Data

Without a specific SDS, quantitative data on properties such as melting point, boiling point, flash point, and toxicity (e.g., LD50) for **(2-Cyano-4-methylphenyl)boronic acid** are not available. The following table provides a summary of information for a closely related isomer, (4-Cyano-2-methylphenyl)boronic acid, to give a general idea of the expected properties. However, it is important to reiterate that these values may differ for the requested compound.

Table 1: Physicochemical Properties of (4-Cyano-2-methylphenyl)boronic acid (CAS 313546-18-8)

Property	Value
Molecular Formula	C ₈ H ₈ BNO ₂
Molecular Weight	160.97 g/mol
Melting Point	287-305 °C
Form	Solid

Table 2: Toxicological Data

No specific toxicological data for **(2-Cyano-4-methylphenyl)boronic acid** was found. For many boronic acid derivatives, the toxicological properties have not been thoroughly investigated.

Experimental Protocols

Detailed experimental protocols are typically not found within a Safety Data Sheet. An SDS provides information on the hazards of a substance and how to handle it safely. For experimental protocols involving **(2-Cyano-4-methylphenyl)boronic acid**, researchers should consult scientific literature and established laboratory procedures for Suzuki-Miyaura cross-coupling reactions or other relevant synthetic methods.

Hazard Identification and Handling

Based on the hazard classifications of similar boronic acid compounds, **(2-Cyano-4-methylphenyl)boronic acid** may be classified as follows:

- Skin corrosion/irritation: Category 2
- Serious eye damage/eye irritation: Category 2A
- Specific target organ toxicity - single exposure (Respiratory tract irritation): Category 3

General Handling Precautions:

- Avoid contact with skin and eyes.

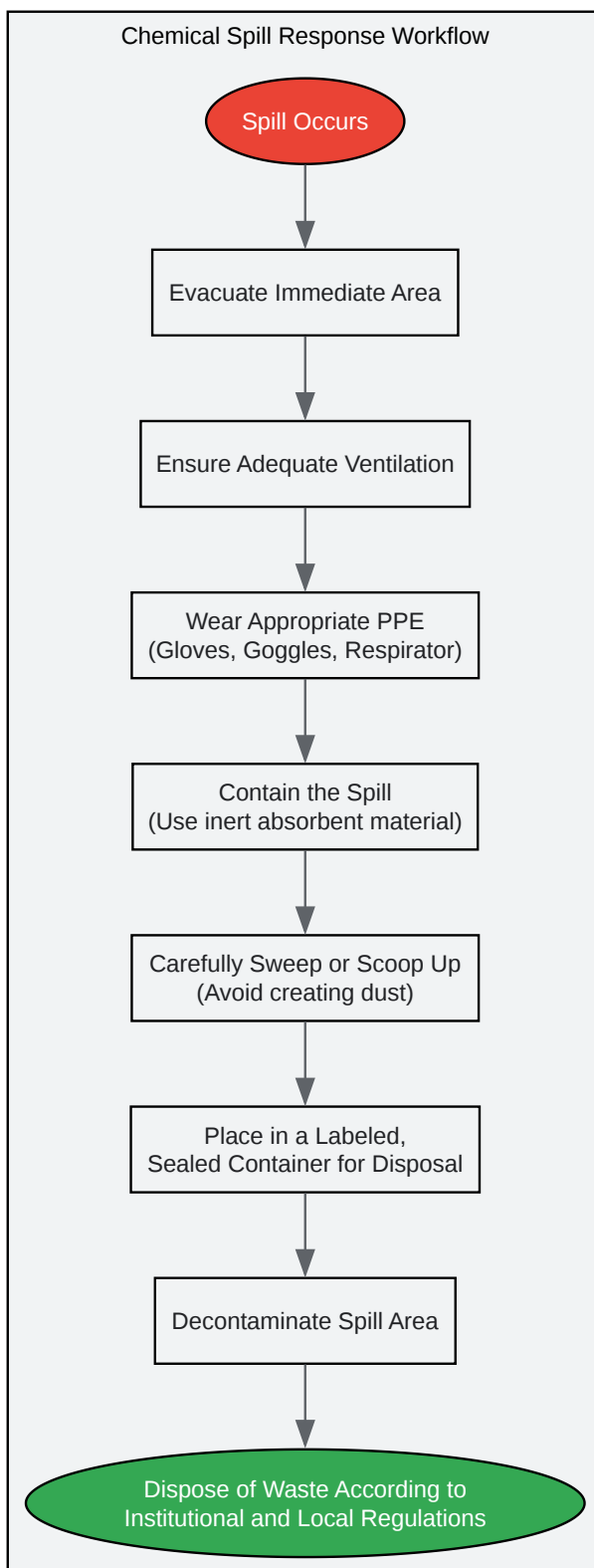
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Wear personal protective equipment:
 - Safety glasses with side-shields
 - Protective gloves (e.g., nitrile rubber)
 - Lab coat
 - Respiratory protection if dust is generated.

Storage:

- Store in a cool, dry place.
- Keep container tightly closed in a dry and well-ventilated place.
- Store under an inert atmosphere. Recommended storage temperature is 2-8°C.[\[1\]](#)

Emergency Procedures

The following diagram outlines a general workflow for handling a spill of a solid chemical like **(2-Cyano-4-methylphenyl)boronic acid**.



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Caption: Chemical Spill Response Workflow

In conclusion, while a specific Safety Data Sheet for **(2-Cyano-4-methylphenyl)boronic acid** (CAS 1328882-30-9) is not readily available, general safety precautions for boronic acids should be followed. Researchers must exercise caution and are strongly advised to obtain a substance-specific SDS from their chemical supplier before commencing any work.

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References

- 1. 1328882-30-9[(2-Cyano-4-methylphenyl)boronic acid]|BLD Pharm [bldpharm.com]
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